

7-Octenyltrichlorosilane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 7-Octenyltrichlorosilane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **7-Octenyltrichlorosilane**, a versatile organosilicon compound. This document details its chemical and physical properties, synthesis, and key applications in scientific research, with a focus on its role in surface modification and biomaterial development.

Core Properties and Data

7-Octenyltrichlorosilane is an organosilicon compound recognized for its bifunctional nature, possessing a terminal octenyl group and a reactive trichlorosilyl group.^[1] This structure allows it to act as a bridge between organic and inorganic materials.^[2] Its chemical formula is C₈H₁₅Cl₃Si, and it has a molecular weight of approximately 245.6 g/mol .^{[2][3]}

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ Cl ₃ Si	[2] [3]
Molecular Weight	245.6 g/mol	[2] [3]
IUPAC Name	trichloro(oct-7-enyl)silane	[2] [3]
CAS Number	52217-52-4	[2] [3]
Boiling Point	223-224 °C	[4] [5]
Density	1.07 g/mL at 25 °C	[4] [5]
Refractive Index	n _{20/D} 1.458	[4]

Synthesis of 7-Octenyltrichlorosilane

A common method for the synthesis of **7-Octenyltrichlorosilane** involves the hydrosilylation of 1,7-octadiene with trichlorosilane. The following is a representative experimental protocol.

Experimental Protocol: Hydrosilylation of 1,7-Octadiene

Materials:

- 1,7-octadiene (660 g, 6 mole)
- Trichlorosilane (220 g, 1.62 mole)

Procedure:

- In a suitable reaction vessel, 660 g (6 moles) of 1,7-octadiene is stirred at 35°C.
- Slowly, 220 g (1.62 moles) of trichlorosilane is added to the stirred 1,7-octadiene over a period of 20 minutes.
- Following the addition, the reaction mixture is heated to 50°C for 24 hours to ensure the completion of the hydrosilylation reaction.
- After the reaction period, the mixture is subjected to fractional distillation to isolate the product.

Expected Yield:

- **7-Octenyltrichlorosilane:** 322 g (82% yield)
- By-product (1,8-bis-trichlorosilyl octane): 24 g (12% yield)

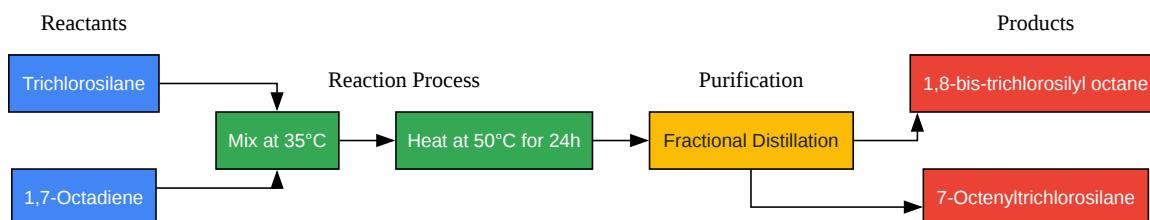
Key Applications in Research and Development

7-Octenyltrichlorosilane is a valuable tool in various research applications, primarily due to its ability to functionalize surfaces.[2]

- Surface Modification: The trichlorosilane group readily reacts with hydroxyl groups on the surfaces of inorganic materials like glass, silica, and metal oxides to form stable siloxane bonds.[1][2] This covalently links the octenyl group to the surface, which can then be used to introduce specific functionalities.
- Biomaterial Development: By modifying surfaces to enhance biocompatibility, for example by attaching polyethylene glycol (PEG) to the octenyl chain, this compound can be used to improve cell adhesion and growth on biomaterials.[2] It is instrumental in creating self-assembled monolayers (SAMs) which are highly ordered molecular layers that can alter the surface properties of materials for applications like orthopedic implants.
- Hydrophobic Coatings: The inherent hydrophobicity of the octenyl group allows for the creation of water-repellent surfaces, which is useful in microfluidics, biosensors, and for developing self-cleaning surfaces.[2]
- Adhesion Promotion: It serves as an effective adhesion promoter between organic polymers and inorganic substrates in coatings and composite materials.[2]

Synthesis Workflow

The following diagram illustrates the synthesis process of **7-Octenyltrichlorosilane**.

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Caption: Synthesis of **7-Octenyltrichlorosilane**.

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